

Technical Guide: Spectroscopic Characterization of Allyl Methyl Tetrasulfide (AMTS)

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Allyl methyl tetrasulfide*

CAS No.: 90195-83-8

Cat. No.: B1615874

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Executive Summary

Allyl Methyl Tetrasulfide (AMTS) (IUPAC: 1-methyl-4-(prop-2-en-1-yl)tetrasulfane) is a minor but pharmacologically significant component of garlic essential oil. Unlike its symmetric homologs (e.g., diallyl tetrasulfide), AMTS possesses an asymmetric structure (

), presenting unique spectroscopic challenges. This guide provides a definitive protocol for its identification, distinguishing it from abundant di- and trisulfides using MS fragmentation patterns and NMR chemical shift trends.

Property	Data
Formula	
Molecular Weight	184.37 g/mol
CAS Number	90195-83-8
Key Application	Anti-cancer research, antimicrobial agents, food chemistry profiling.

Synthesis and Isolation Protocols

To obtain high-purity AMTS for characterization, researchers typically employ oxidative cross-coupling or fractional isolation from garlic oil.

Synthesis via Oxidative Cross-Coupling (Scrambling)

This method relies on the random oxidation of mixed thiols, yielding a statistical distribution of polysulfides which must be purified.

- Reagents: Allyl mercaptan (2-propene-1-thiol), Methyl mercaptan (methanethiol), Elemental Sulfur (), Catalytic amine (e.g.,).
- Procedure:
 - Dissolve elemental sulfur in the thiol mixture (1:1 molar ratio) at 25°C.
 - Stir for 2 hours to allow polysulfide chain elongation.
 - Purification: The reaction yields a mixture (, ,). Isolate AMTS using preparative HPLC (C18 reverse-phase) or flash chromatography (Silica gel, Hexane/EtOAc gradient).

Isolation from Garlic Oil

- Source: Steam-distilled garlic oil.
- Method: HPLC on a Porous Graphitic Carbon (PGC) column is superior to C18 for separating polysulfide isomers.

- Elution: Acetonitrile/Water gradient. AMTS typically elutes between Diallyl Trisulfide (DATS) and Diallyl Tetrasulfide (DATTS).

GC-MS Characterization

Gas Chromatography-Mass Spectrometry is the primary tool for identifying AMTS in complex matrices. The molecule is thermally labile; injector temperatures should be kept

to minimize disproportionation.

Fragmentation Logic

The mass spectrum of AMTS is dominated by the cleavage of the weak S-S bonds.

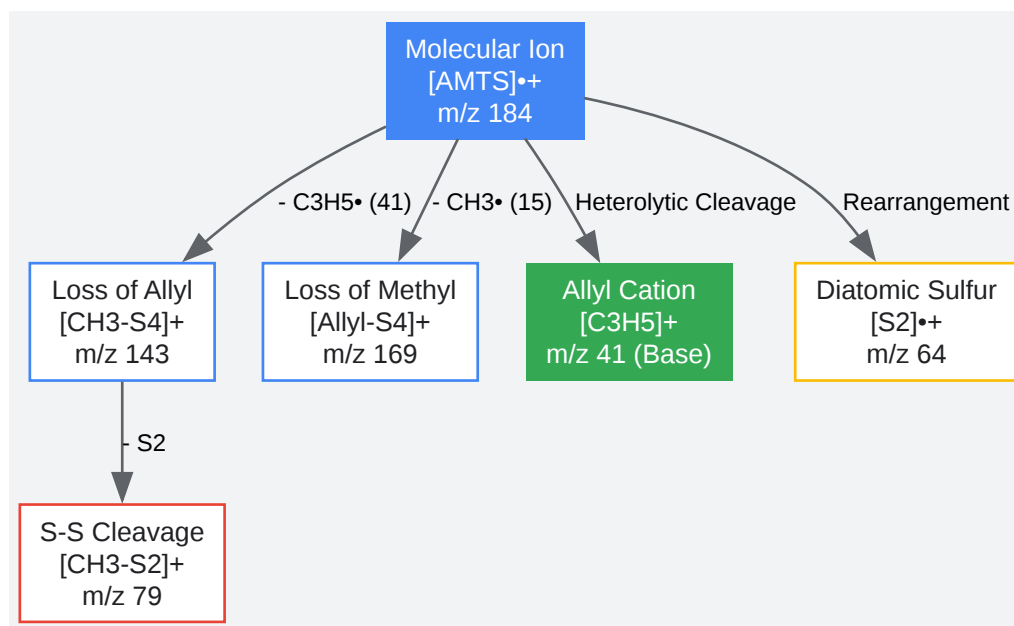
- Molecular Ion (m/z 184): Observed at m/z 184. (Often weak due to instability).
- Base Peak: Typically m/z 41 (m/z 64) depending on ionization energy.
- Diagnostic Fragments:
 - m/z 143 (m/z 143): Loss of the allyl group (m/z 41).
 - m/z 169 (m/z 169): Loss of the methyl group (m/z 15).
 - m/z 79/80: Methyl trisulfide fragment (m/z 79/80 rearrangement).

Mass Spectrum Data Table

m/z (Mass-to-Charge)	Relative Abundance (%)	Ion Assignment	Fragment Structure
184	5 - 15%		
143	10 - 20%		
111	20 - 30%		
73	40 - 60%		
64	50 - 80%		
41	100% (Base)		

Fragmentation Pathway Diagram

The following diagram illustrates the primary dissociation pathways under Electron Impact (EI, 70eV).



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Figure 1: Proposed EI-MS fragmentation pathway for **Allyl Methyl Tetrasulfide** showing major diagnostic ions.

NMR Spectroscopy

Nuclear Magnetic Resonance is the gold standard for structural confirmation. The asymmetry of AMTS results in distinct chemical shifts compared to Diallyl Tetrasulfide.

^1H NMR (Proton)

The polysulfide chain length exerts a deshielding effect. As the sulfur chain grows (

), the

-protons (Methyl and Allyl

) shift downfield.

- Solvent:

(Chloroform-d)

- Frequency: 400-600 MHz recommended for resolution.

Proton Group	Shift (, ppm)	Multiplicity	Integration	Coupling (, Hz)	Assignment Logic
Methyl	2.62 - 2.66	Singlet (s)	3H	-	Deshielded vs. (~2.3) and (~2.55).
Allyl	3.65 - 3.72	Doublet (d)	2H		-protons adjacent to chain.
Terminal =CH	5.15 - 5.25	Multiplet (m)	2H	-	Vinyl protons (cis/trans).
Internal =CH	5.85 - 5.95	Multiplet (m)	1H	-	Methine vinyl proton.

Differentiation Note:

- Allyl Methyl Disulfide:[1][2] Methyl
2.32, Allyl
3.34.
- Allyl Methyl Trisulfide:[1][3] Methyl
2.56, Allyl
3.55.
- AMTS: The downfield shift to >2.60 ppm (Me) and >3.65 ppm (Allyl) is diagnostic.

¹³C NMR (Carbon)

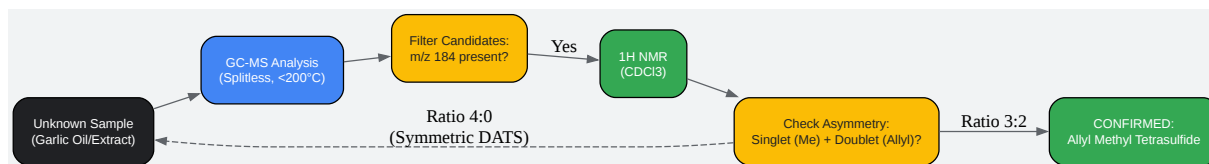
The

spectrum confirms the asymmetry, showing four distinct carbon environments.

Carbon Environment	Shift (, ppm)	Type	Notes
Methyl	22.5 - 23.0		Typical region.
Allyl	41.8 - 42.5		Significantly deshielded by tetrasulfide.
Terminal =CH	118.5		Characteristic vinyl signal.
Internal =CH	133.0		Characteristic vinyl signal.

Identification Workflow

To confirm AMTS in a sample, follow this self-validating logic flow.



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Figure 2: Analytical workflow for the discrimination of asymmetric polysulfides.

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- To cite this document: BenchChem. [Technical Guide: Spectroscopic Characterization of Allyl Methyl Tetrasulfide (AMTS)]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1615874/docs#technical-guide-spectroscopic-characterization-of-allyl-methyl-tetrasulfide-amts\]](https://www.benchchem.com/product/b1615874/docs#technical-guide-spectroscopic-characterization-of-allyl-methyl-tetrasulfide-amts)

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